Technical Guide: Physical State, Properties, and Synthesis of 3-Bromobenzoyl Fluoride

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Compound of Interest

Compound Name:	*3-Bromobenzoyl fluoride*
CAS No.:	*77976-06-8*
Cat. No.:	*B13951395*

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Executive Summary & Core Properties

3-Bromobenzoyl fluoride (CAS: 77976-06-8) is a meta-substituted acyl fluoride intermediate used primarily as a fluorinating building block and acylating agent in medicinal chemistry.[1][2][3] Unlike its chloride analog, which is susceptible to rapid hydrolysis, the acyl fluoride moiety offers a unique balance of stability and reactivity, particularly for Friedel-Crafts acylations and peptide couplings.

Physical State & Melting Point Data

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Property	Value / Observation	Source / Confidence
Physical State	Liquid (Colorless Oil)	Experimental Observation [1, 2]
Melting Point	< 20 °C (Below Room Temp)	Inferred from liquid state at RT
Boiling Point	~224 °C (Predicted @ 760 Torr)	Computed [3]
Density	~1.61 g/cm³	Predicted [3]
Molecular Weight	203.01 g/mol	Calculated

> *Critical Note on Physical State: While some commercial catalogs generically list "solid" as a placeholder for low-melting derivatives, experimental isolation in peer-reviewed literature confirms **3-bromobenzoyl fluoride** is a colorless oil at ambient conditions [1]. It displays characteristic spectral signals, including a 19F NMR singlet at δ 19.08 ppm [1].[4]*

Synthesis & Preparation Methodologies

The physical state of the final product is heavily influenced by purity. Traces of the starting acid (solid) can induce crystallization or form a slurry. Two primary pathways are recommended:

Pathway A: Deoxyfluorination (Laboratory Scale)

For high-purity, small-scale isolation, the direct conversion of 3-bromobenzoic acid using nucleophilic fluorinating reagents (DAST or Deoxo-Fluor) is preferred. This method avoids the handling of corrosive thionyl chloride.

- Reagents: 3-Bromobenzoic acid, DAST (Diethylaminosulfur trifluoride).
- Conditions: CH_2Cl_2, Room Temperature, 10 min.

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- Yield: ~81% isolated yield.[5]
- Observation: Product isolates as a colorless oil after silica gel chromatography (Pentane eluent) [1].[4]

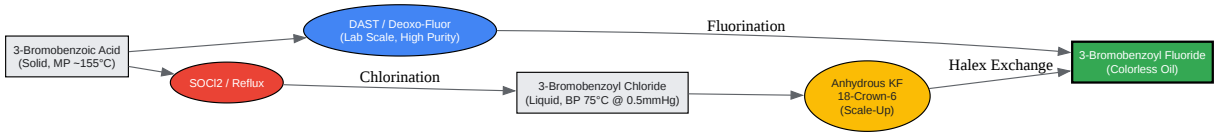
Pathway B: Halogen Exchange (HALEX) (Scale-Up)

For multigram to kilogram synthesis, the halogen exchange method is cost-effective but requires phase transfer catalysis to overcome the lattice energy of potassium fluoride.

- Precursor: 3-Bromobenzoyl chloride (Liquid, BP 74-75°C @ 0.5 mmHg).
- Reagents: Anhydrous KF, 18-Crown-6 (Catalyst), Acetonitrile or Sulfolane.
- Mechanism: The chloride is displaced by fluoride via an SN2-type mechanism at the carbonyl carbon. The driving force is the formation of the strong C-F bond and the precipitation of KCl.

Synthesis Workflow Diagram

The following diagram illustrates the decision logic and chemical pathways for accessing **3-Bromobenzoyl fluoride**.



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Figure 1: Synthetic pathways for **3-Bromobenzoyl fluoride**, highlighting the transition from solid acid to liquid fluoride.

Handling, Stability & Storage Protocols

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Acyl fluorides are generally more stable to hydrolysis than their chloride counterparts due to the strength of the C-F bond and the poor leaving group ability of fluoride in neutral water. However, they are still moisture-sensitive.

Self-Validating Storage Protocol

To ensure the integrity of the "colorless oil" state and prevent hydrolysis-induced solidification (formation of benzoic acid):

- Container Material: Store in PTFE (Teflon) or HDPE containers. Glass is acceptable for short-term storage if strictly anhydrous, but HF generation from hydrolysis can etch glass over time.
- Atmosphere: Blanket with dry Nitrogen or Argon.
- Visual Check: The appearance of white crystals in the clear oil indicates hydrolysis (reversion to 3-bromobenzoic acid).
- Purification: If solids appear, dissolve the oil in dry pentane/hexane, filter off the solid acid, and concentrate the filtrate to recover the pure oil [1].

Spectroscopic Characterization

Validation of the physical state should be confirmed via NMR spectroscopy. The absence of broad O-H peaks (acid) and the presence of the specific 19F signal confirms the liquid acyl fluoride.

- 1H NMR (500 MHz, $CDCl_3$): δ 8.18 (s, 1H), 7.99 (d, J = 8.0 Hz, 1H), 7.84 (d, J = 8.0 Hz, 1H), 7.42 (t, J = 8.0 Hz, 1H) [1].[4]
- 19F NMR (376 MHz, $CDCl_3$): δ 19.08 (s, 1F) [1].[4]
- Rf Value: 0.65 (Hexane:Ethyl Acetate = 20:[4]1) [1].

References

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- To cite this document: BenchChem. [Technical Guide: Physical State, Properties, and Synthesis of 3-Bromobenzoyl Fluoride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13951395/docs#technical-guide-physical-state-properties-and-synthesis-of-3-bromobenzoyl-fluoride]

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